

Proper Disposal Procedures for the Fidas® 200 Fine Dust Measuring System

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fidas-3

Cat. No.: B8104071

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For researchers, scientists, and drug development professionals utilizing the Fidas® 200 aerosol spectrometer, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step plan for the decommissioning and disposal of the Fidas® 200 system, aligning with best practices for handling scientific instrumentation.

The Fidas® 200 series, including the Fidas® 200, 200 E, and 200 S models, is an optical aerosol spectrometer designed for continuous and simultaneous measurement of fine dust particles.^{[1][2][3]} A key safety and disposal consideration is that the Fidas® 200 system does not contain radioactive material or consumables, which simplifies the disposal process.^[1] The primary components for disposal are the electronic and electrical assemblies.

Decommissioning and Disposal Protocol

Adherence to the following procedural steps will ensure the safe and compliant disposal of the Fidas® 200 instrument.

Step 1: De-energize the System Before commencing any disassembly or disposal preparations, completely disconnect the Fidas® 200 unit from its power supply. This involves unplugging the main power cord from the electrical outlet to eliminate any risk of electrical shock.

Step 2: Disconnect Peripheral Components Systematically disconnect all external and peripheral components. This includes:

- The sampling head (e.g., Sigma-2)
- The sampling tube and drying system (IADS)
- Any connected weather station
- Data cables (USB, Ethernet, RS232/485)
- Optional UMTS antenna[4]

Step 3: Assess for Contamination As the user, you are responsible for assessing if the instrument has been used with or exposed to hazardous materials that could have contaminated its surfaces or internal components. Although the system itself does not contain hazardous materials from the manufacturer, its operational use determines its final disposal classification. If contamination is suspected, consult your institution's environmental health and safety (EHS) officer for appropriate decontamination procedures before proceeding.

Step 4: Segregate for Electronic Waste Disposal The Fidas® 200 is classified as Waste Electrical and Electronic Equipment (WEEE).[5][6][7][8] As such, it must not be disposed of in general municipal waste. The instrument should be segregated and handled in accordance with local, national, and international regulations for electronic waste.

Step 5: Contact a Certified E-Waste Recycler Arrange for the collection and disposal of the Fidas® 200 system through a certified and reputable electronic waste recycling company. These facilities are equipped to properly dismantle the equipment, segregate materials like plastics and metals, and safely handle the electronic components, such as circuit boards.

Summary of Disposal-Relevant Data

For logistical and compliance purposes, the following table summarizes the key characteristics of the Fidas® 200 system relevant to its disposal.

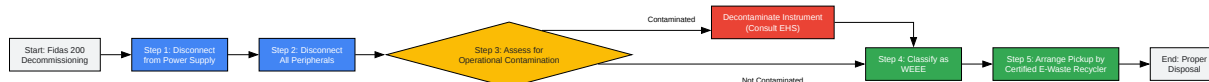
Characteristic	Specification	Citation
Hazardous Components	None from manufacturer (No radioactive material, no consumables)	[1]
Waste Classification	Waste Electrical and Electronic Equipment (WEEE)	[5][6][7][8]
Primary Components	Controller, Aerosol Sensor, Sampling Head, Drying System, Optional Weather Station	[4]
Power Source	Mains Voltage (to be disconnected before disposal)	

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols. The disposal procedure itself is the primary protocol.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of the Fidas® 200 system.



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Caption: Logical workflow for the safe and compliant disposal of the Fidas® 200.

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- To cite this document: BenchChem. [Proper Disposal Procedures for the Fidas® 200 Fine Dust Measuring System]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8104071#fidas-3-proper-disposal-procedures]

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